

Spectroscopic Profile of Ethyl N-cyanoacetimidate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl N-cyanoacetimidate

CAS No.: 1005474-85-0

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This guide provides a comprehensive overview of the spectroscopic data for **Ethyl N-cyanoacetimidate** ($C_5H_8N_2O$), a key intermediate in the synthesis of various organic compounds. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics of this molecule. The content herein is structured to offer not just data, but also the underlying scientific principles and practical methodologies for its acquisition and interpretation.

Molecular Structure and Spectroscopic Overview

Ethyl N-cyanoacetimidate possesses a unique combination of functional groups, including an imidate, a cyano group, and an ethyl ester moiety.^[1] These features give rise to a distinct spectroscopic fingerprint, which is crucial for its identification and quality control in synthetic processes.

Molecular Formula: $C_5H_8N_2O$ ^[1] Molecular Weight: 112.13 g/mol ^[1] IUPAC Name: ethyl N-cyanoethanimidate^[1] CAS Number: 1558-82-3^[2]

This guide will explore the expected and reported spectroscopic data for this compound, providing a detailed analysis of its ^1H NMR, ^{13}C NMR, IR, and MS spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. Due to the unavailability of experimentally acquired NMR spectra in public databases, this section presents predicted ^1H and ^{13}C NMR data based on the chemical structure of **Ethyl N-cyanoacetimidate** and established chemical shift principles.

Predicted ^1H NMR Spectrum

The proton NMR spectrum of **Ethyl N-cyanoacetimidate** is expected to show three distinct signals corresponding to the three non-equivalent sets of protons in the molecule.

Table 1: Predicted ^1H NMR Data for **Ethyl N-cyanoacetimidate**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~4.2	Quartet (q)	2H	-O-CH ₂ -CH ₃
~2.1	Singlet (s)	3H	CH ₃ -C=N-
~1.3	Triplet (t)	3H	-O-CH ₂ -CH ₃

- Causality of Chemical Shifts and Splitting Patterns:
 - The methylene protons (-O-CH₂-CH₃) are deshielded by the adjacent electronegative oxygen atom, resulting in a downfield chemical shift around 4.2 ppm. These protons are split into a quartet by the three neighboring methyl protons (n+1 rule, 3+1=4).
 - The methyl protons of the acetimidate group (CH₃-C=N-) are attached to a carbon double-bonded to a nitrogen. Their chemical shift is anticipated to be around 2.1 ppm. As there are no adjacent protons, this signal is expected to be a singlet.

- The terminal methyl protons ($-\text{O}-\text{CH}_2-\text{CH}_3$) are in a typical alkyl environment and are expected to resonate upfield around 1.3 ppm. They are split into a triplet by the two adjacent methylene protons ($n+1$ rule, $2+1=3$).

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum of **Ethyl N-cyanoacetimidate** is predicted to exhibit five signals, one for each unique carbon atom in the molecule.

Table 2: Predicted ^{13}C NMR Data for **Ethyl N-cyanoacetimidate**

Chemical Shift (ppm)	Assignment
~165	$\text{C}=\text{N}-\text{CN}$
~115	$-\text{C}\equiv\text{N}$
~65	$-\text{O}-\text{CH}_2-\text{CH}_3$
~20	$\text{CH}_3-\text{C}=\text{N}-$
~14	$-\text{O}-\text{CH}_2-\text{CH}_3$

- Rationale for Chemical Shift Assignments:
 - The imidate carbon ($\text{C}=\text{N}-\text{CN}$) is the most deshielded carbon due to its double bond to nitrogen and proximity to other electronegative atoms, leading to a chemical shift in the 160-170 ppm region.
 - The cyano carbon ($-\text{C}\equiv\text{N}$) typically resonates in the 110-120 ppm range.
 - The methylene carbon of the ethyl group ($-\text{O}-\text{CH}_2-\text{CH}_3$) is attached to an oxygen atom, causing a downfield shift to around 60-70 ppm.
 - The methyl carbon of the acetimidate group ($\text{CH}_3-\text{C}=\text{N}-$) is in a relatively shielded environment, with an expected chemical shift around 20 ppm.
 - The terminal methyl carbon of the ethyl group ($-\text{O}-\text{CH}_2-\text{CH}_3$) is the most shielded carbon, resonating in the upfield region of 10-15 ppm.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **Ethyl N-cyanoacetimidate** is expected to show characteristic absorption bands for its key functional groups. A reported FTIR spectrum was acquired on a Bruker IFS 85 instrument using a film technique.^[1]

Table 3: Characteristic IR Absorption Bands for **Ethyl N-cyanoacetimidate**

Wavenumber (cm ⁻¹)	Functional Group Vibration	Intensity
~2980-2850	C-H stretch (alkane)	Medium
~2230-2210	C≡N stretch (nitrile)	Medium
~1650-1630	C=N stretch (imide)	Medium
~1250-1050	C-O stretch (ester)	Strong

- Interpretation of Key Absorption Bands:
 - The presence of the cyano group (nitrile) is confirmed by a sharp, medium-intensity absorption band in the region of 2230-2210 cm⁻¹.
 - The carbon-nitrogen double bond (imide) will exhibit a medium-intensity absorption band around 1650-1630 cm⁻¹.
 - The strong absorption band in the 1250-1050 cm⁻¹ region is characteristic of the C-O stretching vibration of the ester group.
 - The C-H stretching vibrations of the ethyl and methyl groups are expected in the 2980-2850 cm⁻¹ range.

Mass Spectrometry (MS)

Mass spectrometry (MS) provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. The predicted mass spectrum of **Ethyl N-cyanoacetimidate** would show a molecular ion peak and several fragment ions.

Table 4: Predicted Mass Spectrometry Data for **Ethyl N-cyanoacetimidate**

m/z (mass-to-charge ratio)	Ion
112.06	[M] ⁺ (Molecular Ion)
113.07	[M+H] ⁺
135.05	[M+Na] ⁺

- Fragmentation Pathways:
 - The molecular ion peak ([M]⁺) is expected at an m/z of approximately 112, corresponding to the molecular weight of the compound.[\[1\]](#)
 - Common fragmentation pathways for similar structures often involve the loss of small, stable molecules or radicals. For **Ethyl N-cyanoacetimidate**, potential fragmentation could include the loss of an ethoxy radical (-OCH₂CH₃, m/z 45) or a cyano radical (-CN, m/z 26).
 - Under soft ionization techniques like electrospray ionization (ESI), adduct ions such as [M+H]⁺ (m/z 113) and [M+Na]⁺ (m/z 135) are commonly observed.[\[3\]](#)

Experimental Protocols

The following are detailed, step-by-step methodologies for acquiring the spectroscopic data discussed in this guide. These protocols are based on standard laboratory practices.

NMR Spectroscopy Protocol (¹H and ¹³C)

Caption: Workflow for NMR data acquisition and processing.

Protocol:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **Ethyl N-cyanoacetimidate** for ¹H NMR or 20-50 mg for ¹³C NMR.

- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Setup:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer on the deuterium signal of the CDCl_3 .
 - Tune and match the probe for the appropriate nucleus (^1H or ^{13}C).
 - Shim the magnetic field to optimize its homogeneity and achieve sharp, symmetrical peaks.
- Data Acquisition:
 - For ^1H NMR, acquire the spectrum using a standard single-pulse experiment. Typically, 8-16 scans are sufficient.
 - For ^{13}C NMR, acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans (e.g., 128 or more) will be necessary due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- Data Processing:
 - Apply a Fourier transform to the free induction decay (FID) to obtain the frequency-domain spectrum.
 - Phase correct the spectrum to ensure all peaks are in the positive absorptive mode.
 - Apply a baseline correction to obtain a flat baseline.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
 - Reference the chemical shifts to the TMS signal at 0.00 ppm.

ATR-IR Spectroscopy Protocol

Caption: Workflow for ATR-IR data acquisition and analysis.

Protocol:

- Background Scan:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean. Wipe it with a soft cloth dampened with a suitable solvent (e.g., isopropanol) and allow it to dry completely.
 - Acquire a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from the atmosphere (e.g., CO₂, H₂O).
- Sample Application:
 - Place a small drop of neat **Ethyl N-cyanoacetimidate** liquid directly onto the center of the ATR crystal.
- Spectrum Acquisition:
 - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The spectrum is typically recorded over the range of 4000-400 cm⁻¹.
- Data Processing and Analysis:
 - The software will automatically subtract the background spectrum from the sample spectrum.
 - Identify the wavenumbers of the major absorption bands and correlate them with specific functional group vibrations.

Electron Ionization Mass Spectrometry (EI-MS) Protocol

Caption: Workflow for EI-MS data acquisition.

Protocol:

- Sample Introduction:
 - Introduce a small amount of **Ethyl N-cyanoacetimidate** into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC) inlet. The sample is volatilized under high vacuum.
- Ionization:
 - The gaseous sample molecules are bombarded with a high-energy beam of electrons (typically 70 eV). This causes the molecules to lose an electron, forming a positively charged molecular ion ($[M]^+$).
- Mass Analysis:
 - The molecular ions and any fragment ions formed are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - The separated ions are detected by an electron multiplier or similar detector.
 - The detector generates a signal that is proportional to the number of ions at each m/z value.
- Data Analysis:
 - A mass spectrum is generated, which is a plot of relative ion abundance versus m/z .
 - Identify the molecular ion peak and analyze the fragmentation pattern to gain structural information.

Conclusion

The spectroscopic data of **Ethyl N-cyanoacetimidate**, whether experimentally determined or predicted, provides a robust framework for its unambiguous identification and characterization. The predicted NMR spectra offer valuable insights into the proton and carbon environments,

while the characteristic IR absorptions confirm the presence of key functional groups. Mass spectrometry further corroborates the molecular weight and provides clues about the molecule's stability and fragmentation. The standardized protocols outlined in this guide ensure the reliable and reproducible acquisition of these crucial spectroscopic data, empowering researchers in their synthetic and analytical endeavors.

References

- PubChem. **Ethyl N-Cyanoacetimidate**. National Center for Biotechnology Information. [[Link](#)]
- PubChemLite. **Ethyl n-cyanoacetimidate** (C₅H₈N₂O). [[Link](#)]

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